

An In-depth Technical Guide to the Isomers of Tetramethylheptane and Their Properties

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Compound of Interest

Compound Name: 2,4,4,6-Tetramethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural isomers of tetramethylheptane ($C_{11}H_{24}$), their physicochemical properties, and relevant experimental methodologies. With a focus on data clarity and practical application, this document is intended to be a valuable resource for researchers in chemistry and pharmaceutical development.

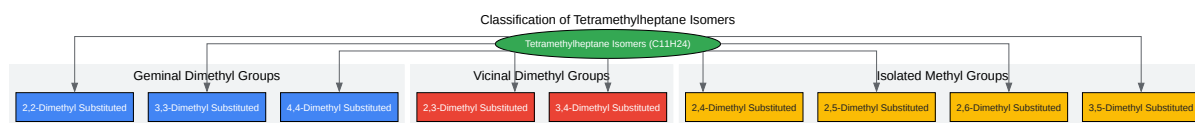
Structural Isomers of Tetramethylheptane

Tetramethylheptane has a number of structural isomers, which are molecules that have the same molecular formula but different structural arrangements of atoms. The systematic naming of these isomers according to IUPAC nomenclature is based on the position of the four methyl groups on the seven-carbon heptane backbone. The following is a comprehensive list of the structural isomers of tetramethylheptane:

- 2,2,3,3-Tetramethylheptane
- 2,2,3,4-Tetramethylheptane
- 2,2,3,5-Tetramethylheptane
- 2,2,3,6-Tetramethylheptane
- 2,2,4,4-Tetramethylheptane

- 2,2,4,5-Tetramethylheptane
- 2,2,4,6-Tetramethylheptane
- 2,2,5,5-Tetramethylheptane
- 2,2,5,6-Tetramethylheptane
- 2,2,6,6-Tetramethylheptane
- 2,3,3,4-Tetramethylheptane
- 2,3,3,5-Tetramethylheptane
- 2,3,3,6-Tetramethylheptane
- 2,3,4,4-Tetramethylheptane
- 2,3,4,5-Tetramethylheptane
- 2,3,4,6-Tetramethylheptane
- 2,3,5,5-Tetramethylheptane
- 2,3,5,6-Tetramethylheptane
- 2,4,4,5-Tetramethylheptane
- **2,4,4,6-Tetramethylheptane**
- 2,4,5,5-Tetramethylheptane
- 3,3,4,4-Tetramethylheptane
- 3,3,4,5-Tetramethylheptane
- 3,3,5,5-Tetramethylheptane
- 3,4,4,5-Tetramethylheptane

Below is a diagram illustrating the classification of some of these isomers based on the substitution pattern on the heptane chain.



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A classification of tetramethylheptane isomers based on substitution patterns.

Physicochemical Properties

The physicochemical properties of tetramethylheptane isomers are influenced by their unique branching patterns, which affect intermolecular forces and molecular packing. Generally, increased branching leads to lower boiling points and higher melting points compared to their linear alkane counterpart, n-undecane. The following table summarizes available quantitative data for several tetramethylheptane isomers.

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	Refractive Index
2,2,3,3-Tetramethylheptane	61868-40-4	175-176	-	0.769[1]	-
2,2,4,6-Tetramethylheptane	61868-46-0	162.2	-57.06 (estimate)	0.7298	1.4101
2,2,5,5-Tetramethylheptane	61868-47-1	164[2]	-	-	-
2,3,5,5-Tetramethylheptane	61868-55-1	172	-57.06 (estimate)	0.7514	1.4208
2,4,5,5-Tetramethylheptane	61868-58-4	177[3]	-	0.759[3]	1.426[3]
3,3,4,4-Tetramethylheptane	61868-59-5	184	-57.06 (estimate)	0.7806	1.4351
3,3,5,5-Tetramethylheptane	61868-61-9	-	-	0.767[4]	1.431[4]
3,4,4,5-Tetramethylheptane	-	186.6[5]	-	-	-

Experimental Protocols

Synthesis of Tetramethylheptane Isomers

The synthesis of highly branched alkanes like tetramethylheptane isomers often requires specific strategies to overcome steric hindrance. Common methods include Grignard reactions,

Wurtz coupling, and catalytic hydrogenation of corresponding alkenes.

A scalable, three-step synthesis for 2,2,3,3-tetramethylheptane has been reported.^[6]

- Grignard Reaction: Propylmagnesium bromide is reacted with pinacolone to form the tertiary alcohol, 2,2,3,3-tetramethylheptan-4-ol.
- Dehydration: The resulting alcohol undergoes acid-catalyzed dehydration to yield the alkene, 2,2,3,3-tetramethylhept-4-ene.
- Hydrogenation: The alkene is then subjected to catalytic hydrogenation to produce the final product, 2,2,3,3-tetramethylheptane.

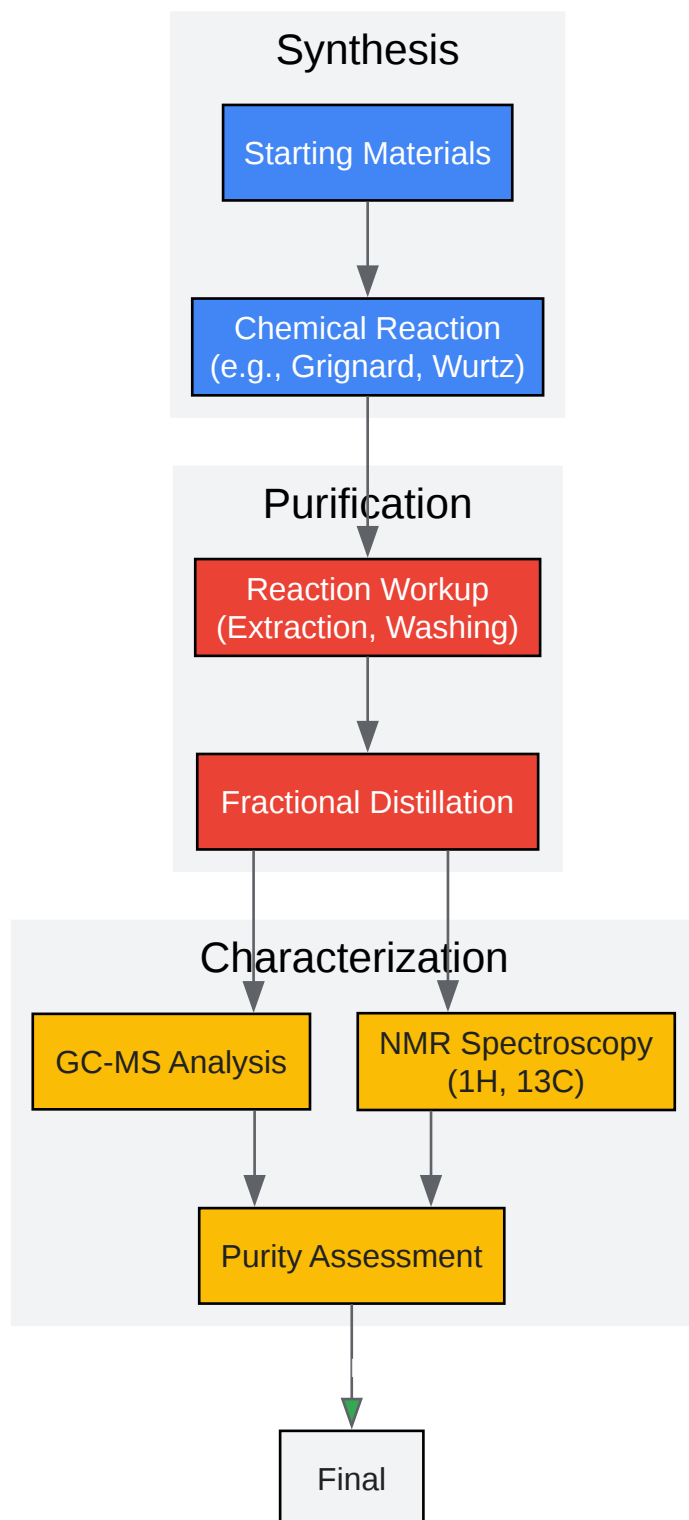
Analytical Characterization

The characterization of tetramethylheptane isomers relies on a combination of chromatographic and spectroscopic techniques.

- Gas Chromatography (GC): GC is a primary tool for separating and identifying isomers in a mixture. The retention time of each isomer is dependent on its boiling point and interaction with the stationary phase of the column.
- Mass Spectrometry (MS): When coupled with GC (GC-MS), mass spectrometry provides fragmentation patterns that are unique to each isomer, aiding in their definitive identification.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of individual isomers. The chemical shifts and coupling constants of the protons and carbons provide detailed information about the connectivity of the atoms in the molecule.

Below is a generalized workflow for the synthesis and characterization of a tetramethylheptane isomer.

General Workflow for Synthesis and Characterization



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A generalized workflow for the synthesis and characterization of a tetramethylheptane isomer.

Relevance to Drug Development

While highly branched alkanes like tetramethylheptane isomers are generally considered to have low biological activity, their physicochemical properties make them relevant in the context of drug development, primarily as excipients.

- **Solvents and Co-solvents:** Their nonpolar nature allows them to be used as solvents for poorly water-soluble active pharmaceutical ingredients (APIs).
- **Emulsion and Microemulsion Components:** They can be formulated into emulsions and microemulsions to improve the delivery of lipophilic drugs.
- **Topical Formulations:** Their emollient properties can be utilized in topical formulations to enhance skin feel and potentially modulate drug penetration.

The low toxicity of many saturated alkanes is a key advantage for their use in pharmaceutical formulations. However, comprehensive toxicological data for each specific tetramethylheptane isomer is not readily available, and would need to be established for any new application in a pharmaceutical product.

Conclusion

The isomers of tetramethylheptane represent a diverse group of highly branched alkanes with a range of physicochemical properties. While their synthesis and characterization can be challenging due to their structural complexity, they hold potential for applications in various fields, including as specialized solvents and as components in pharmaceutical formulations. Further research into the specific properties and potential biological interactions of each isomer will be crucial for unlocking their full potential in scientific and industrial applications.

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